

The Molecular Weight of Tylosin Tartrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Tylosin tartrate powder

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This guide provides an in-depth exploration of the molecular weight of Tylosin tartrate, a critical parameter for researchers, scientists, and drug development professionals. Beyond a simple numerical value, this document delves into the chemical composition, methodologies for determination, and the significance of this property in a scientific context.

Introduction to Tylosin and its Tartrate Salt

Tylosin is a macrolide antibiotic produced by the fermentation of *Streptomyces fradiae*.^{[1][2][3]} It is a mixture of four active components: Tylosin A, B, C, and D.^[1] Due to its potent activity against Gram-positive bacteria, it is widely used in veterinary medicine.^[2]

For pharmaceutical applications, Tylosin is often formulated as a tartrate salt. The formation of a salt enhances the solubility and stability of the parent compound. Tylosin tartrate is formed by the reaction of Tylosin base with tartaric acid.^{[4][5]} This guide will focus on the molecular characteristics of this salt form.

Chemical Composition and Molecular Formula

The chemical structure of Tylosin tartrate is a combination of the Tylosin molecule and tartaric acid. The molecular formula for the primary component, Tylosin A, is $C_{46}H_{77}NO_{17}$.^{[3][6]}

Tartaric acid has a molecular formula of $C_4H_6O_6$.

The resulting salt, Tylosin tartrate, therefore has a combined molecular formula of $C_{50}H_{83}NO_{23}$.^{[4][7]} This formula is the simple sum of the atoms from both the Tylosin base and tartaric acid.

Determining the Molecular Weight of Tylosin Tartrate

The molecular weight of a compound is a fundamental physical property, representing the mass of one mole of the substance. For Tylosin tartrate, this value is derived from its molecular formula.

Theoretical Molecular Weight

Based on the molecular formula $C_{50}H_{83}NO_{23}$, the theoretical molecular weight of Tylosin tartrate can be calculated using the atomic weights of its constituent elements:

- Carbon (C): 50 atoms $\times$ 12.011 g/mol = 600.55 g/mol
- Hydrogen (H): 83 atoms $\times$ 1.008 g/mol = 83.664 g/mol
- Nitrogen (N): 1 atom $\times$ 14.007 g/mol = 14.007 g/mol
- Oxygen (O): 23 atoms $\times$ 15.999 g/mol = 367.977 g/mol

Total Molecular Weight = 1066.198 g/mol

This calculated value is consistent with the molecular weight reported by numerous authoritative sources, which is approximately 1066.2 g/mol .^{[4][6][7][8][9][10]}

Summary of Physicochemical Properties

Property	Value	Source
Molecular Formula	C50H83NO23	PubChem[4]
Average Molecular Weight	1066.2 g/mol	PubChem[4]
Monoisotopic Molecular Weight	1065.53558789 Da	PubChem[4]
Appearance	White to off-white powder	AuSaMicS[11]
Solubility	Soluble in water and methanol	AuSaMicS[11]

It is important to note that some sources may report slightly different molecular weights due to variations in the isotopic composition of the elements or the specific Tylosin components present in the mixture. For instance, a value of 1154.32 g/mol has been noted in one source, which may represent a different salt form or a typographical error.[11] However, the consensus for the tartrate salt of Tylosin A is approximately 1066.2 g/mol .

Experimental Determination of Molecular Weight

While the theoretical molecular weight provides a precise value, experimental techniques are essential for confirmation and for analyzing unknown samples. High-resolution mass spectrometry is the gold standard for determining the molecular weight of compounds like Tylosin tartrate.

Experimental Protocol: High-Resolution Mass Spectrometry

Objective: To experimentally determine the molecular weight of a Tylosin tartrate sample.

Methodology:

- Sample Preparation:
 - Accurately weigh 1 mg of Tylosin tartrate.
 - Dissolve the sample in 1 mL of a suitable solvent, such as a mixture of water and acetonitrile, to a final concentration of 1 mg/mL.

- Perform serial dilutions to obtain a final concentration suitable for mass spectrometry analysis (e.g., 1 $\mu\text{g/mL}$).
- Instrumentation:
 - Utilize a high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, capable of high mass accuracy.
 - Couple the mass spectrometer to an appropriate ionization source, such as Electrospray Ionization (ESI), which is well-suited for polar molecules like Tylosin tartrate.
- Data Acquisition:
 - Infuse the sample solution directly into the ESI source at a constant flow rate.
 - Acquire mass spectra in positive ion mode, as the nitrogen atom in the Tylosin structure is readily protonated.
 - Scan a mass range that encompasses the expected molecular ion of Tylosin tartrate (e.g., m/z 800-1200).
- Data Analysis:
 - Identify the peak corresponding to the protonated molecule, $[M+H]^+$. For Tylosin tartrate, this would be expected at an m/z value of approximately 1067.2.
 - Utilize the high-resolution data to determine the accurate mass of the ion.
 - Subtract the mass of a proton (1.007276 u) from the measured accurate mass to obtain the experimental molecular weight of the neutral molecule.
 - Compare the experimental molecular weight to the theoretical molecular weight for confirmation.

Causality Behind Experimental Choices:

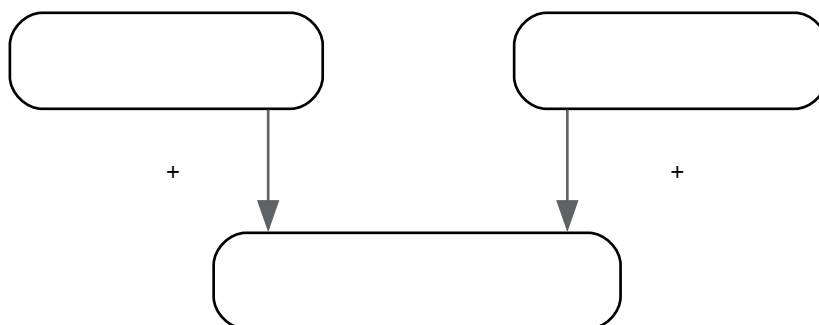
- High-Resolution Mass Spectrometry: This technique is chosen for its ability to provide highly accurate mass measurements, allowing for the unambiguous determination of the elemental

composition of the molecule.

- **Electrospray Ionization (ESI):** ESI is a soft ionization technique that minimizes fragmentation of the molecule, ensuring that the intact molecular ion is observed. This is crucial for accurately determining the molecular weight of the parent compound.
- **Positive Ion Mode:** The presence of a basic nitrogen atom in the dimethylamino group of the mycaminoside sugar makes Tylosin readily amenable to protonation, leading to a strong signal in positive ion mode.

Structural Relationship of Tylosin Tartrate Components

The formation of Tylosin tartrate from its constituent parts can be visualized as follows:



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Caption: Formation of Tylosin Tartrate from Tylosin and Tartaric Acid.

Conclusion

The molecular weight of Tylosin tartrate is a cornerstone of its chemical identity, with a widely accepted value of approximately 1066.2 g/mol. This value is derived from its molecular formula, C₅₀H₈₃NO₂₃, which represents the combination of Tylosin and tartaric acid. Understanding this fundamental property is essential for accurate dosage calculations, formulation development, and regulatory compliance in the pharmaceutical and veterinary sciences. The use of high-resolution mass spectrometry provides a robust method for the experimental verification of this critical parameter.

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